

# Preliminary Investigations into DTTO and Cesium Salt Applications: A Technical Overview

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## Compound of Interest

Compound Name: *dtto,cesiumsalt*

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An important clarification regarding the subject of this document: Initial investigations into the applications of a "DTTO cesium salt" for drug development have revealed that the compound of interest is likely misunderstood. DTTO, or di-tetrazine-tetroxide, is a theoretical high-energy material that has not yet been successfully synthesized.[1][2][3][4][5] Its study is confined to the field of explosives.[1] Conversely, cesium salts, particularly cesium chloride, have been explored independently for their potential in cancer therapy.[6][7] This document will address these two areas separately to provide a clear and accurate overview based on available scientific literature.

There is no evidence in the current body of scientific literature to support the existence or investigation of a "DTTO cesium salt" for pharmaceutical or biomedical applications. A chemical listed with the CAS number 12539-26-3 as "**dtto,cesiumsalt**" appears in some chemical supplier databases; however, its safety data sheet identifies it as "Cesium 1-carba-closo-dodecaborate," a distinct compound.[8]

This guide will therefore focus on the predicted properties of DTTO as an energetic material and the distinct research into cesium salts as a potential therapeutic agent in oncology.

## Di-tetrazine-tetroxide (DTTO): A Theoretical Energetic Material

DTTO and its isomer, iso-DTTO, have garnered significant interest as potential energetic compounds due to their predicted high densities and heats of formation, which suggest

detonation properties superior to current high-performance explosives like HMX and CL-20.[1][3][4] It is crucial to reiterate that neither DTTO nor iso-DTTO has been synthesized to date.[1] The properties listed below are based on theoretical calculations.

## Predicted Properties of DTTO and Related Compounds

Compound	Predicted Density (g/cm <sup>3</sup> )	Predicted Detonation Velocity (km/s)	Predicted Detonation Pressure (GPa)
DTTO (c1 isomer)	1.96[3][4]	9.70[3][4]	43.0[3][4]
iso-DTTO	2.0 - 2.3[1]	~10.9[4]	Not specified
HMX (for comparison)	1.91[3][4]	9.10[3][4]	39.3[3][4]
CL-20 (for comparison)	2.04[3][4]	9.38[3][4]	44.1[3][4]

The proposed stabilizing effect of the N → O linkages on alternate nitrogen atoms is a key feature of the DTTO structure, which is thought to reduce the destabilizing repulsion between adjacent lone pairs of electrons.[1]

## Cesium Salts in Cancer Therapy: The "High pH Therapy" Hypothesis

Independent of the research into energetic materials, cesium salts, primarily cesium chloride (CsCl), have been investigated as a potential treatment for cancer. This approach, termed "high pH therapy," is based on the hypothesis that cesium can alter the intracellular pH of cancer cells, making them more alkaline and thereby inhibiting their growth and survival.[7]

## Experimental Protocols: Cesium Therapy in Human Patients

One study reported on the treatment of 50 patients with various cancers using a cesium chloride-based regimen. The majority of these patients were considered terminal and had not responded to other treatments.[6]

The treatment protocol included:

- Cesium Chloride (CsCl): Administered as the primary therapeutic agent.[6]
- Dietary Plan: A specific diet was instituted for the patients.[6]
- Supplementation: The regimen was supplemented with various vitamins and minerals.[6]

It is important to note that the use of cesium chloride for cancer treatment is considered a form of alternative medicine and has not been approved by major regulatory bodies like the FDA. The toxicity of cesium salts is a significant concern, with studies showing potential for adverse effects, including cardiac issues.[9][10]

## Reported Outcomes of Cesium Therapy

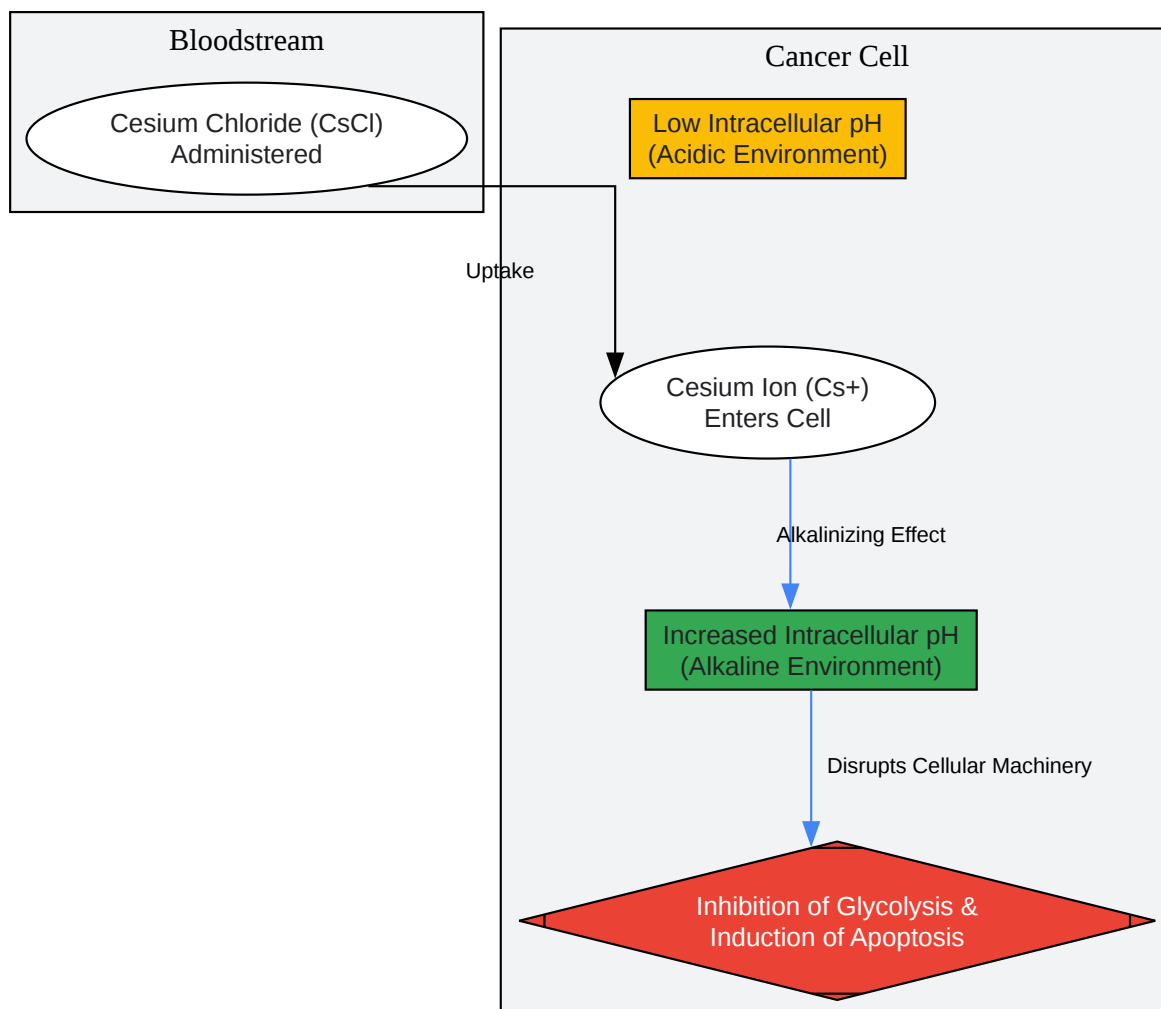
The aforementioned study on 50 patients reported the following outcomes:

- 50% recovery rate across various cancers, including breast, colon, prostate, and lung cancer.[6]
- Disappearance of pain within the first three days of treatment was a consistent finding.[6]
- 26% mortality within the first two weeks of treatment.[6]
- 24% mortality within the first year of treatment.[6]

Autopsies performed on a small number of deceased patients reportedly showed an absence of cancer cells in most cases.[6]

## Proposed Mechanism of "High pH Therapy"

The central hypothesis of cesium therapy is that cancer cells have a lower intracellular pH (more acidic) than normal cells. By introducing a highly alkaline element like cesium, the therapy aims to raise the pH of the cancer cells to a level that is inhospitable for their survival and metabolic processes.[7]



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Proposed Mechanism of Cesium "High pH Therapy".

## Conclusion

The inquiry into "DTTO cesium salt applications" bridges two disparate fields of scientific research: the theoretical study of high-energy materials and the controversial use of cesium salts in alternative cancer therapies. Current evidence does not support a combined application. DTTO remains a theoretical molecule of interest to the explosives industry, while

cesium therapy for cancer, though reported with some positive outcomes, is fraught with safety concerns and lacks robust, mainstream scientific validation. Professionals in drug development should be aware of these distinct areas of research and the lack of intersection between them.

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